

Compound of Interest

Compound Name:	Cyclohexane
Cat. No.:	B081311

An In-Depth Technical Guide to the Molecular Formula and Structure of **Cyclohexane**

Abstract

Cyclohexane (C_6H_{12}) is a foundational cycloalkane in organic chemistry, pivotal both as an industrial precursor and a structural motif in complex molecules. This guide provides an in-depth technical overview of its molecular formula, structure, and properties, designed for researchers and scientists.

Fundamental Properties and Nomenclature

Cyclohexane is a saturated alicyclic hydrocarbon with the molecular formula C_6H_{12} .^{[1][2][3]} It consists of a six-membered ring of carbon atoms, with

Physical and Chemical Properties

A summary of **cyclohexane**'s core physicochemical properties is presented below. Its low density and insolubility in water are characteristic of non-polar hydrocarbons.

Property
Molecular Formula
Molecular Weight
Appearance
Odor
Density
Melting Point
Boiling Point
Solubility in Water
Flash Point

IUPAC Nomenclature

The naming of cycloalkanes follows systematic IUPAC rules.^{[7][8]}

- Parent Chain: For an unsubstituted ring, the name is simply the prefix "cyclo-" followed by the name of the alkane with the corresponding number of carbons.
- Substituted Cycloalkanes:
 - If the alkyl substituent has fewer carbons than the ring, the compound is named as an alkyl-substituted cycloalkane (e.g., methylcyclohexane).^[4]
 - If the alkyl chain has more carbons than the ring, the ring is treated as a substituent (cycloalkyl) on the alkane chain (e.g., 1-cyclohexylheptane).
- Numbering Substituents:
 - For a single substituent, no number is needed.

- For multiple substituents, the ring is numbered to give the substituents the lowest possible locants. Numbering begins at one substituent and proceeds clockwise.
- If multiple numbering schemes are possible, substituents are listed alphabetically, and the first-listed group receives the lowest possible number.

Conformational Analysis: Beyond the Planar Hexagon

A flat, two-dimensional hexagonal structure for **cyclohexane** is improbable and energetically unfavorable.[\[11\]](#)[\[12\]](#) Such a structure would require internal angles of 120°.

The Chair Conformation: The Ground State

The most stable and predominant conformation of **cyclohexane** is the chair conformation.[\[11\]](#)[\[13\]](#) At room temperature, over 99.99% of **cyclohexane** exists in this form.

- Angle Strain: All C-C-C bond angles are approximately 111°, very close to the ideal 109.5° tetrahedral angle.[\[11\]](#)
- Torsional Strain: All adjacent C-H and C-C bonds are perfectly staggered, minimizing repulsive interactions.[\[14\]](#)

In the chair conformation, the twelve hydrogen atoms occupy two distinct types of positions:

- Axial (a): Six hydrogens are oriented parallel to the principal axis of the ring, pointing straight up or down.[\[13\]](#)[\[14\]](#)
- Equatorial (e): The other six hydrogens are located around the "equator" of the ring, pointing outwards from the perimeter.[\[13\]](#)[\[14\]](#)

Each carbon atom has one axial and one equatorial hydrogen. On adjacent carbons, the axial positions alternate pointing up and down, as do the equatorial positions.

```
graph TD
    layout="neato";
    node [shape=circle, style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF", label=""];
    edge [color="#202124"];

    // Carbon nodes
    C1 [pos="0,1.5!", label="C"];
    C2 [pos="-1.3,-0.75!", label="C"];
    C3 [pos="-0.8,-2.25!", label="C"];
    C4 [pos="0.8,-2.25!", label="C"];
    C5 [pos="1.3,-0.75!", label="C"];
    C6 [pos="0,-1!", label="", style=invis]; // Center for labels

    // Ring bonds
    C1 -- C2;
    C2 -- C3;
    C3 -- C4;
    C4 -- C5;
    C5 -- C1;

    // Axial Hydrogens (red)
    node [fillcolor="#EA4335", width=0.3, height=0.3];
    H1a [pos="0,2.5!", label="H"];
    H2a [pos="-2.1,0.25!", label="H"];
    H3a [pos="-1.3,-3.25!", label="H"];
    H4a [pos="1.3,-3.25!", label="H"];
    H5a [pos="2.1,0.25!", label="H"];
```

```
// Equatorial Hydrogens (green)
node [fillcolor="#34A853", width=0.3, height=0.3];
H1e [pos="0.8,1.5!", label="H"];
H2e [pos="-1.9, -1.5!", label="H"];
H3e [pos="-0.2, -2.75!", label="H"];
H4e [pos="0.2, -2.75!", label="H"];
H5e [pos="1.9, -1.5!", label="H"];

// Bonds to Hydrogens
edge [style=dashed];
C1 -- H1a [label="axial", fontcolor="#EA4335"];
C1 -- H1e [label="equatorial", fontcolor="#34A853"];
C2 -- H2a; C2 -- H2e;
C3 -- H3a; C3 -- H3e;
C4 -- H4a; C4 -- H4e;
C5 -- H5a; C5 -- H5e;

// Invisible node for caption
caption [shape=plain, label="Axial (red) and Equatorial (green) positions in chair cyclohexane.", pos="0, -4!"]
```

Caption: Energy profile of the **cyclohexane** ring flip process.

Spectroscopic Characterization

The dynamic nature of **cyclohexane** is clearly reflected in its spectroscopic data.

•

¹H NMR Spectroscopy: Due to the rapid chair-chair interconversion at room temperature, the axial and equatorial hydrogens are equivalent.

•

¹³C NMR Spectroscopy: For the same reason, all six carbon atoms are equivalent and give rise to a single signal.

- Infrared (IR) Spectroscopy: The IR spectrum of **cyclohexane** is characteristic of a saturated hydrocarbon. It shows strong absorption bands in the 3000-3100 cm⁻¹ region and a sharp peak at approximately 700 cm⁻¹.
- Mass Spectrometry: In mass spectrometry, **cyclohexane** exhibits a molecular ion peak (M^+) at an m/z ratio of 82.

Synthesis and Chemical Reactivity

Synthesis

- Industrial Production: The primary industrial method for producing **cyclohexane** is the catalytic hydrogenation of cyclohexene:
 $C_6H_6 + 3 H_2 \rightarrow C_6H_{12}$
- Laboratory Synthesis: In a laboratory setting, cyclohexene can be hydrogenated to **cyclohexane**. Cyclohexene is a colorless, flammable liquid with a faint, aromatic odor.

Key Reactions

As a saturated alkane, **cyclohexane** is relatively inert.^[3] Its reactions typically require energy input (e.g. heat or light).

- Free-Radical Halogenation: **Cyclohexane** reacts with halogens like chlorine (Cl_2) and bromine (Br_2) in the presence of UV light:
 $C_6H_{12} + Cl_2 \xrightarrow{UV \text{ light}} C_6H_{11}Cl + HCl$

- Oxidation: While resistant to mild oxidizing agents, **cyclohexane** can be oxidized under industrial conditions.

Applications in Drug Development and Industry

The significance of **cyclohexane** extends from large-scale industrial processes to the intricate world of medicine and pharmaceuticals.

- Industrial Solvent and Precursor: It is widely used as a non-polar solvent for resins, fats, and waxes. Its applications in the chemical industry are extensive.

- Pharmaceutical Applications:

- Solvent and Intermediate: **Cyclohexane** serves as a solvent for reactions and in extraction and recrystallization processes.
- Structural Motif: The **cyclohexane** ring is a common structural component in many pharmaceutical drugs (e.g. Valium).
- Computer-Aided Drug Design (CADD): The principles governing **cyclohexane** conformations are applied in CADD software to predict drug properties.

Safety and Handling

Cyclohexane is a highly flammable liquid and its vapors can form explosive mixtures with air.[3][6][23] It is

Protocol for Safe Handling:

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, spark, and flame.
- Handling: Use only in well-ventilated areas or under a chemical fume hood.[23] Ground and bond containers directly with the user.
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses or goggles, and flame-retardant clothing.
- Spill Management: Absorb spills with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.

Conclusion

Cyclohexane provides a classic and essential case study in the relationship between molecular formula, three-dimensional structure, and physical properties.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 8078, **Cyclohexane**.
- Wikipedia. (2024). **Cyclohexane**.

- Wikipedia. (2024). **Cyclohexane** conformation.
- Chemistry LibreTexts. (2024). 4.1: Naming Cycloalkanes.
- Chemistry LibreTexts. (2022). 4.5: Conformations of **Cyclohexane**.
- Doc Brown's Chemistry. (n.d.). 1H proton nmr spectrum of cyclohexene.
- New Jersey Department of Health. (2010). Hazardous Substance Fact Sheet: **Cyclohexane**.
- Chemistry LibreTexts. (2023). Reactions of Alkenes with Halogens.
- Scribd. (n.d.). Synthesis of Cyclohexanol To Cyclohexene - Lab Report.
- Wikipedia. (2024). Ring flip.
- chemistNATE. (2020). Draw the 1H NMR Spectrum for **Cyclohexane** (C6H12).
- National Center for Biotechnology Information. (2022). **Cyclohexane-1,3-dione** Derivatives as Future Therapeutic Agents.
- Carl ROTH. (2018). Safety Data Sheet: **Cyclohexane**.
- OpenStax. (2023). 4.1 Naming Cycloalkanes.
- Writing in Biology. (2019). Procedure for Synthesis of Cyclohexene.
- The Organic Chemistry Tutor. (2018). Halogenation of Alkenes & Halohydrin Formation Reaction Mechanism.
- Master Organic Chemistry. (2014). The **Cyclohexane** Chair Flip - Energy Diagram.
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: **Cyclohexane**.
- Master Organic Chemistry. (2013). Halogenation At Tiffany's.
- Medium. (2022). Production of Cyclohexanol from Cyclohexene.

- Study.com. (2023). **Cyclohexane** Conformations Explained: Chair, Boat and Twist-Boat.
- Professor Dave Explains. (2015). IUPAC Nomenclature of Cyclic Compounds.
- Chemistry LibreTexts. (2021). 4.3: Conformation Analysis of **Cyclohexane**.
- Australian Government Department of Climate Change, Energy, the Environment and Water. (2022). **Cyclohexane**.
- Master Organic Chemistry. (2014). Conformations of **Cyclohexane** (and Cyclopentane).
- Chemius. (2021). Safety data sheet: **Cyclohexane**.
- Reddit. (2024). Where's all that energy coming from for ring flip?.
- ResearchGate. (n.d.). Catalytic Oxidation of **Cyclohexane** in the Presence of Various Metal Bromides.
- GeeksforGeeks. (2023). **Cyclohexane**.
- Doc Brown's Chemistry. (n.d.). C6H12 **cyclohexane** low high resolution 1H proton nmr spectrum.
- Organic Chemistry Portal. (n.d.). Synthesis of **cyclohexanes**.
- Chemistry LibreTexts. (2023). 4.1: Naming Cycloalkanes.
- Study.com. (n.d.). **Cyclohexane** | Formula, Structure & Density.
- BYJU'S. (n.d.). **Cyclohexane** Structure.
- Pearson+. (n.d.). Write a mechanism for the light-initiated reaction of **cyclohexane**....
- DAV University. (n.d.). 6.5 Conformations of **Cyclohexane**.
- Organic Chemistry Tutor. (n.d.). Nomenclature of Alkanes and Cycloalkanes.

- Hyma Synthesis Pvt. Ltd. (n.d.). Welcome To Hyma Synthesis Pvt. Ltd.
- University Course Materials. (n.d.). Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis.
- Chemistry LibreTexts. (2021). 3.11: **Cyclohexane**.
- Quora. (2018). How could you distinguish between cyclohexene and **cyclohexane** by using IR spectroscopy?.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cyclohexane | C6H12 | CID 8078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclohexane - Wikipedia [en.wikipedia.org]
- 3. Cyclohexane - GeeksforGeeks [geeksforgeeks.org]
- 4. byjus.com [byjus.com]
- 5. Cyclohexane | 110-82-7 [chemicalbook.com]
- 6. CYCLOHEXANE Online | CYCLOHEXANE Manufacturer and Suppliers [scimlifify.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. 4.1 Naming Cycloalkanes - Organic Chemistry | OpenStax [openstax.org]
- 9. organicchemistrytutor.com [organicchemistrytutor.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. Cyclohexane conformation - Wikipedia [en.wikipedia.org]
- 14. m.youtube.com [m.youtube.com]
- 15. Ring flip - Wikipedia [en.wikipedia.org]
- 16. C6H12 cyclohexane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 cyc
- 17. m.youtube.com [m.youtube.com]
- 18. quora.com [quora.com]
- 19. scribd.com [scribd.com]
- 20. Procedure for Synthesis of Cyclohexene | Writing in Biology [bcrc.bio.umass.edu]
- 21. Write a mechanism for the light-initiated reaction of cyclohexane... | Study Prep in Pearson+ [pearson.com]
- 22. Cyclohexane-1,3-dione Derivatives as Future Therapeutic Agents for NSCLC: QSAR Modeling, In Silico ADME-Tox Properties, and Structure-B
- 23. chemos.de [chemos.de]
- 24. carlroth.com [carlroth.com]
- 25. Mobile [my.chemius.net]
- 26. nj.gov [nj.gov]
- To cite this document: BenchChem. [Cyclohexane molecular formula and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.b

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.